

# In-Depth Technical Guide: GHS Hazards of Methyl 2-chloro-3-oxopentanoate

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## Compound of Interest

Compound Name: Methyl 2-chloro-3-oxopentanoate

Cat. No.: B055832

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known and predicted GHS hazards associated with **methyl 2-chloro-3-oxopentanoate**. Due to the limited availability of specific toxicological data for this compound, this guide also incorporates information from structurally similar compounds and standardized testing protocols to offer a thorough understanding for researchers, scientists, and professionals in drug development.

## GHS Hazard Classification

**Methyl 2-chloro-3-oxopentanoate** is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) with the following hazards.<sup>[1]</sup>

Table 1: GHS Hazard Summary for **Methyl 2-chloro-3-oxopentanoate**<sup>[1]</sup>

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	Category 2	 alt text	Warning	H315: Causes skin irritation.
Serious Eye Damage/Eye Irritation	Category 2A	 alt text	Warning	H319: Causes serious eye irritation.
Specific Target Organ Toxicity (Single Exposure)	Category 3	 alt text	Warning	H335: May cause respiratory irritation.

Precautionary Statements: A comprehensive list of precautionary statements, including those for prevention, response, storage, and disposal, can be found in safety data sheets and on the ECHA C&L Inventory.[\[1\]](#)

## Toxicological Data Summary

Specific quantitative toxicological data for **methyl 2-chloro-3-oxopentanoate**, such as LD50 or LC50 values, are not readily available in the public domain. However, data from structurally analogous compounds can provide an indication of potential toxicity.

Table 2: GHS Hazards and Toxicity Data for Structural Analogs

Compound	CAS Number	GHS Hazards	Available Quantitative Data
Methyl 2-chloro-3-oxopentanoate	114192-09-5	Skin Irrit. 2, Eye Irrit. 2A, STOT SE 3[1]	No data available
Ethyl 2-chloro-3-oxopentanoate	24045-73-6	Skin Irrit. 2, Eye Irrit. 2A, STOT SE 3[2]	No data available
Methyl 2-chloroacetoacetate	4755-81-1	Acute Tox. 4 (Oral), Acute Tox. 4 (Dermal) [3]	LD50 (mouse, ingestion): 240 mg/kg[4]
Methyl 2-methyl-3-oxopentanoate	17422-12-7	Acute Tox. 4 (Oral), Skin Irrit. 2, Eye Irrit. 2A, STOT SE 3, Flam. Liq. 4[5]	No specific values found

Note: The absence of a chlorine atom in methyl 2-methyl-3-oxopentanoate may significantly alter its toxicological profile.

## Experimental Protocols for Hazard Determination

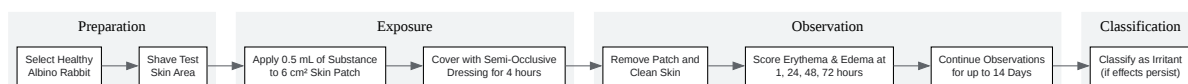
The GHS classifications for **methyl 2-chloro-3-oxopentanoate** are based on standardized experimental protocols, primarily the OECD Guidelines for the Testing of Chemicals. Below are summaries of the methodologies for the relevant hazard classifications.

### OECD Guideline 404: Acute Dermal Irritation/Corrosion

This guideline determines the potential of a substance to cause reversible or irreversible inflammatory changes to the skin.[6][7][8][9]

- Test Animal: Albino rabbit.[7]
- Procedure: A single dose of the test substance (0.5 mL for liquids) is applied to a small area of shaved skin (approximately 6 cm<sup>2</sup>) under a semi-occlusive patch for a 4-hour exposure period.[6][9] An untreated area of the skin serves as a control.[7]

- **Observations:** The skin is evaluated for erythema (redness) and edema (swelling) at 60 minutes, and then at 24, 48, and 72 hours after patch removal.[9] Observations can continue for up to 14 days to assess the reversibility of the effects.[7][10]
- **Scoring:** Skin reactions are scored based on a standardized grading system. If the effects persist to the end of the 14-day observation period, the substance is considered an irritant.[7]



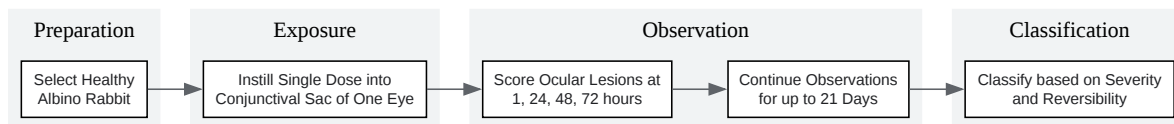
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Caption: Workflow for OECD Guideline 404 (Acute Dermal Irritation).

## OECD Guideline 405: Acute Eye Irritation/Corrosion

This test evaluates the potential of a substance to produce irritation or damage to the eye.[11]  
[12]

- **Test Animal:** Albino rabbit.[12]
- **Procedure:** A single dose of the test substance is applied into the conjunctival sac of one eye of the animal.[12] The other eye remains untreated and serves as a control.[12] The test is typically performed sequentially, starting with one animal.[12]
- **Observations:** The eyes are examined for corneal opacity, iritis, conjunctival redness, and chemosis (swelling) at 1, 24, 48, and 72 hours after application.[11][12] The observation period can extend up to 21 days to assess reversibility.[11]
- **Scoring:** Ocular lesions are scored using a standardized system. The severity and reversibility of the observed effects determine the classification.[12]



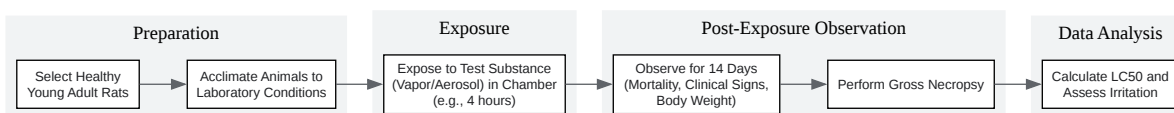
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Caption: Workflow for OECD Guideline 405 (Acute Eye Irritation).

## OECD Guideline 403: Acute Inhalation Toxicity

This guideline is used to assess the health hazards arising from short-term exposure to a substance via inhalation.[13][14][15][16] It can be used to determine the LC50 (median lethal concentration).[15][16]

- Test Animal: The preferred species is the rat.[17]
- Procedure: Animals are exposed to the test substance, typically as a vapor or aerosol, in an inhalation chamber for a defined period, usually 4 hours.[15][16][17] The test can be conducted using a traditional protocol with multiple concentration groups or a concentration x time (C x t) protocol.[13][15][17]
- Observations: Animals are observed for at least 14 days for signs of toxicity, including changes in breathing, behavior, and body weight.[13][15][17] A gross necropsy is performed on all animals at the end of the study.[13][15]
- Endpoint: The primary endpoint is mortality, which is used to calculate the LC50. Clinical observations and pathological findings contribute to the overall hazard assessment, including respiratory tract irritation.[16]



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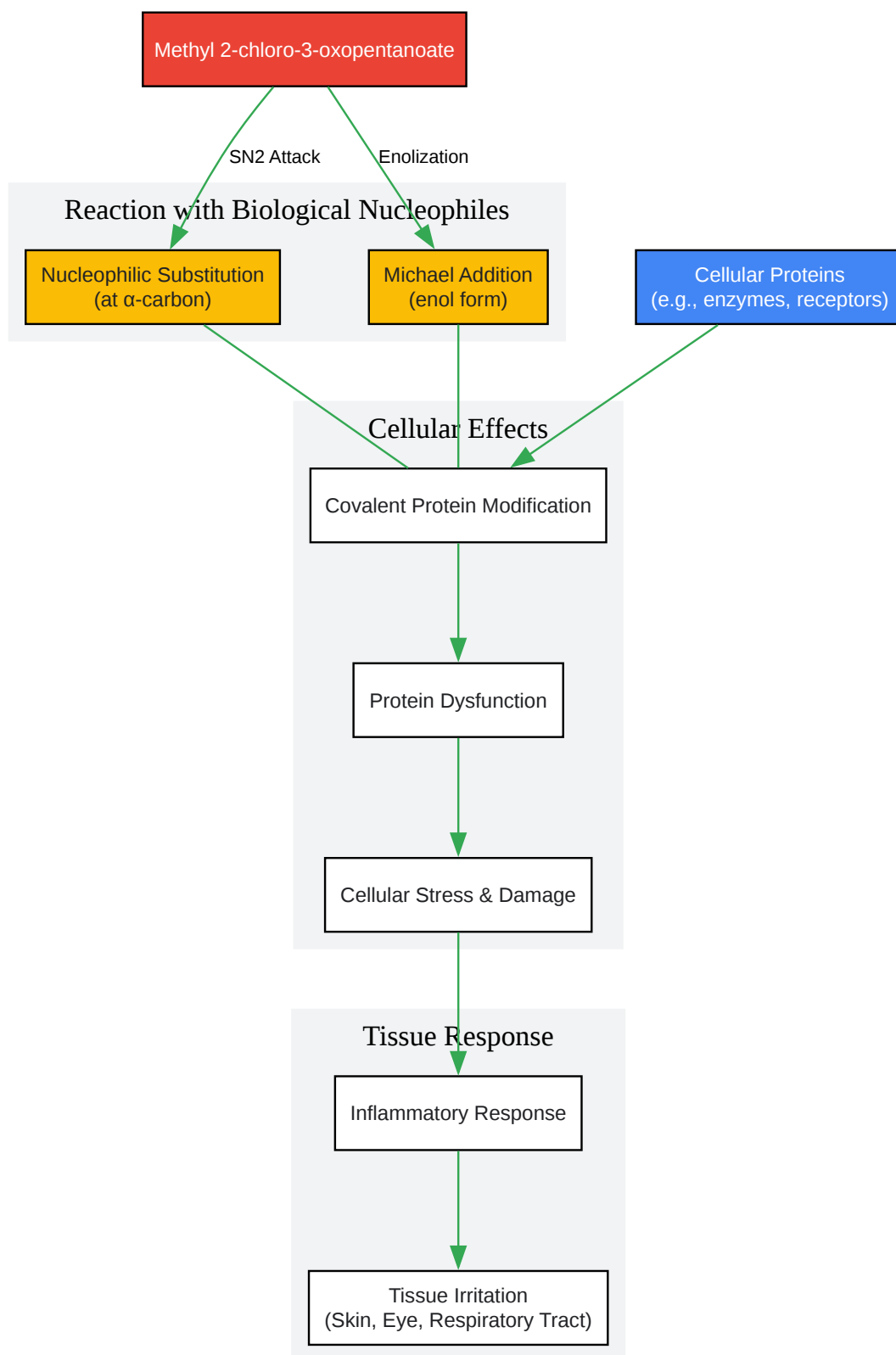
Caption: Workflow for OECD Guideline 403 (Acute Inhalation Toxicity).

## Plausible Signaling Pathway for Toxicity

While a specific signaling pathway for the toxicity of **methyl 2-chloro-3-oxopentanoate** has not been elucidated, its chemical structure as an  $\alpha$ -chloro- $\beta$ -ketoester suggests a high potential for reactivity with biological nucleophiles. This reactivity is a likely driver of its irritant properties. Two primary mechanisms can be proposed:

- **Nucleophilic Substitution:** The chlorine atom at the alpha position is a good leaving group, making the carbon susceptible to nucleophilic attack by amino or thiol groups on proteins.
- **Michael Addition:** The  $\alpha,\beta$ -unsaturated character of the enol form of the  $\beta$ -ketoester can act as a Michael acceptor, reacting with biological nucleophiles.

These reactions can lead to covalent modification of proteins, disrupting their function and triggering cellular stress and inflammatory responses, which manifest as irritation.



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Caption: Plausible mechanism of irritancy for **methyl 2-chloro-3-oxopentanoate**.

## Conclusion and Recommendations for Safe Handling

**Methyl 2-chloro-3-oxopentanoate** is classified as a skin and eye irritant and may cause respiratory irritation. While specific quantitative toxicity data is lacking, its chemical structure suggests a high reactivity that warrants careful handling. Professionals working with this compound should adhere to the following recommendations:

- **Engineering Controls:** Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.
- **Handling:** Avoid direct contact with skin and eyes. Prevent the generation of aerosols or vapors.
- **First Aid:** In case of contact, immediately flush the affected area with copious amounts of water and seek medical attention.

Given the data gaps, further toxicological testing would be necessary for a comprehensive risk assessment, especially for applications involving significant potential for human exposure.

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